Technical Guide: Phase Transition Behavior & Thermal Characterization of Tetrabutylphosphonium Nitrate

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Compound of Interest

Compound Name:	*Tetrabutylphosphonium nitrate*
CAS No.:	*13262-37-8*
Cat. No.:	*B085074*

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Compound: **Tetrabutylphosphonium Nitrate** Formula:

or

CAS Registry Number: 13262-37-8 Class: Quaternary Phosphonium Ionic Liquid / Phase Change Material (PCM)

Executive Summary

Tetrabutylphosphonium nitrate (

) is a symmetric quaternary phosphonium salt exhibiting distinct thermal properties that bridge the gap between solid-state electrolytes and room-temperature ionic liquids (RTILs). Unlike its ammonium analog (

), the phosphonium cation confers enhanced thermal stability and unique phase behaviors due to the larger ionic radius and lower charge density of the central phosphorus atom.

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This guide details the melting point (70–73 °C), solid-liquid phase transitions, and the critical Lower Critical Solution Temperature (LCST) behavior in aqueous mixtures. These properties are pivotal for applications in rare earth element (REE) extraction (specifically Neodymium recovery) and CO_2 fixation catalysis.

Thermal Characterization & Melting Behavior[1][2][3][4]

Melting Point & Enthalpy

is a solid at room temperature, classifying it as a "low-melting salt" rather than a true RTIL (which must melt below 25 °C). However, its melting point is significantly lower than many inorganic nitrates, driven by the bulky, symmetric tetrabutyl chains that disrupt efficient crystal packing.

Property	Value / Range	Methodology
Melting Point ( )	70 – 73 °C	DSC (Differential Scanning Calorimetry)
Physical State (25 °C)	White Crystalline Solid / Hygroscopic Powder	Visual Inspection
Decomposition Temp ( )	> 250 °C (Estimated for class)	TGA (Thermogravimetric Analysis)

Plastic Crystal Behavior (OIPC)

The symmetric

cation is a hallmark of Organic Ionic Plastic Crystals (OIPCs). Before reaching the actual melting point (

), these salts often undergo solid-solid phase transitions (

).

- Mechanism: The globular

ions gain rotational freedom within the crystal lattice while maintaining translational order. This creates a "plastic" phase that is solid but highly conductive.

- Experimental Signature: In DSC analysis, look for small endothermic peaks before the main melting peak at 70°C. These represent the onset of rotational disorder.

Aqueous Phase Transitions (LCST & ATPS)

One of the most valuable properties of

is its interaction with water. It does not merely dissolve; it exhibits complex phase behavior tunable by temperature and concentration.

Lower Critical Solution Temperature (LCST)

In aqueous solutions,

displays LCST behavior.

- Below LCST: The salt is fully miscible with water (homogeneous phase).
- Above LCST: The system splits into two phases: an IL-rich phase and a water-rich phase.
- Significance: This reversible transition allows for "smart" separation processes where heating triggers phase separation to recover the ionic liquid or extracted products.

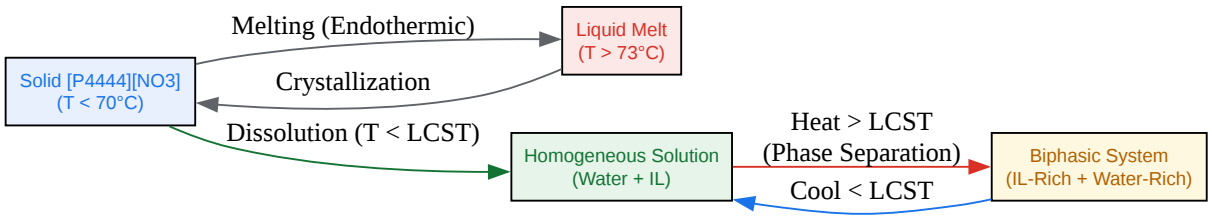
Aqueous Two-Phase Systems (ATPS)

When mixed with salting-out agents (like

),

forms stable ATPS even without heating. This creates a hydrophobic IL-rich phase capable of extracting metal ions from the aqueous phase.

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Figure 1: Phase transition pathways for **Tetrabutylphosphonium Nitrate**, illustrating both thermal melting and aqueous solution behavior.

Experimental Protocols for Validation

To validate the phase behavior of

in a research setting, follow these standardized protocols.

Differential Scanning Calorimetry (DSC)

Objective: Determine accurate melting point and solid-solid transitions.

- Sample Prep: Hermetically seal 5–10 mg of dry

  in an aluminum pan inside a glovebox (material is hygroscopic).

- Cycle:
  - Cool to -50 °C to ensure full crystallization.
  - Heat at 10 °C/min to 120 °C.
- Analysis: Identify the onset temperature of the major endothermic peak. The peak maximum is

  (70–73 °C).[1] Look for smaller peaks at lower temperatures indicating plastic crystal transitions.

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Cloud Point Determination (LCST)

Objective: Determine the phase separation temperature in water.

- Preparation: Prepare a 50 wt% aqueous solution of

  .
- Ramping: Place the vial in a temperature-controlled bath with a magnetic stirrer.
- Observation: Heat at 1 °C/min. Record the temperature where the clear solution turns turbid (cloud point).
- Hysteresis Check: Cool the solution to confirm it becomes clear again.

Applications in Drug Development & Separation

Rare Earth Element (REE) Extraction

is a superior extractant for separating Neodymium (Nd) from transition metals (Co, Ni) in recycled magnet waste.

- Mechanism: The nitrate anion facilitates the formation of anionic nitrate complexes with Nd(III), which partition into the phosphonium-rich phase of an ATPS.
- Advantage: Avoids the use of volatile organic solvents (VOCs) and fluorinated anions (which are persistent pollutants).

CO_2 Fixation Catalyst

The salt acts as an efficient catalyst for converting CO_2 into oxazolidinones (antibiotic scaffolds).

- Role: The nucleophilic nitrate anion activates the CO_2 molecule, while the bulky phosphonium cation stabilizes the intermediate.

References

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Sources

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